

Comprehensive Disposal & Handling Guide: 2,3-Epoxy-3-(o-nitrophenyl)propiophenone[1]

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Compound of Interest

Compound Name: 2,3-Epoxy-3-(o-nitrophenyl)propiophenone

CAS No.: 7152-68-3

Cat. No.: B3033021

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Executive Summary: Immediate Action Plan

2,3-Epoxy-3-(o-nitrophenyl)propiophenone (CAS: 7152-68-3) is a functionalized chalcone epoxide intermediate.[1][2] Its disposal requires strict adherence to protocols for toxic organic alkylating agents.[2] Due to the presence of both a reactive epoxide ring (potential mutagen) and a nitro group (potential energetic/toxicophore), this compound must never be disposed of via sanitary sewer or general trash.[2]

Core Disposal Directive:

- Primary Method: High-temperature incineration via a licensed hazardous waste contractor.[2]
- Waste Classification: Hazardous Waste (Toxic, Irritant).[2]
- Segregation: Isolate from strong acids, bases, and oxidizers to prevent uncontrolled ring-opening or polymerization.[2]

Chemical Profile & Hazard Identification

Understanding the molecular reactivity is essential for safe handling.[2] This compound features two high-risk functional groups: the epoxide (oxirane) and the nitro aromatic moiety.[2]

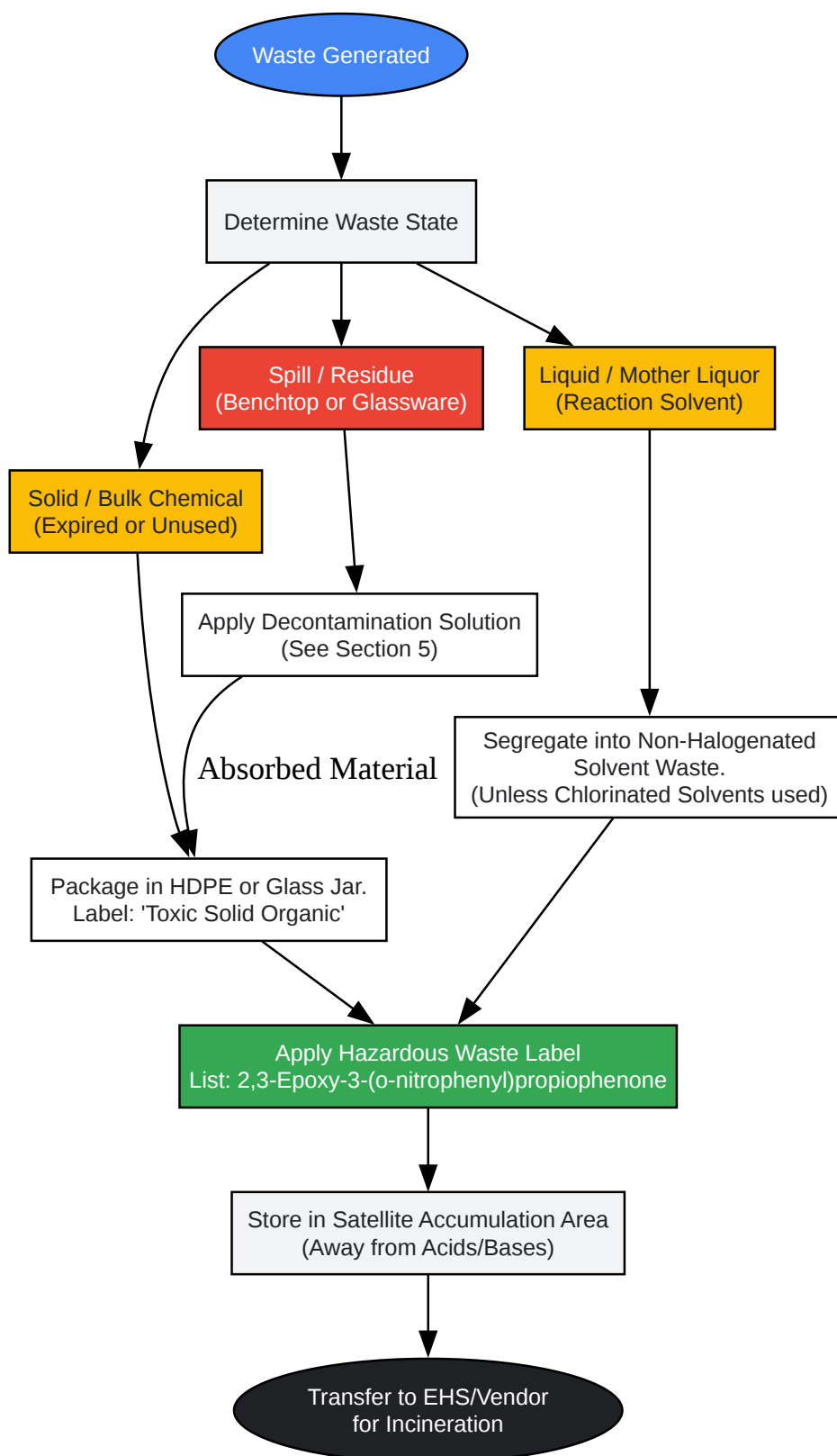
Property	Data
Chemical Name	2,3-Epoxy-3-(o-nitrophenyl)propiophenone
CAS Number	7152-68-3
Molecular Formula	C ₁₅ H ₁₁ NO ₄
Molecular Weight	269.25 g/mol
Physical State	Solid (Pale yellow to off-white crystalline powder)
Key Hazards	H315: Causes skin irritation.H319: Causes serious eye irritation.Epoxyde Hazard: Potential alkylating agent (DNA interaction risk).Nitro Hazard: Toxic by ingestion/absorption; thermal sensitivity.[1][2][3][4]

“

Expert Insight: While not always explicitly flagged as a carcinogen in basic SDSs, all uncharacterized epoxides should be handled as potential mutagens due to their ability to alkylate DNA via nucleophilic ring-opening [1].[2]

Operational Disposal Workflow

The following decision matrix outlines the correct disposal path based on the state of the waste.



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Figure 1: Decision tree for the segregation and packaging of epoxy-propionophenone waste.

Detailed Disposal Procedures

Scenario A: Bulk Solid Waste (Unused/Expired)[2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar with a screw-top lid.[2]
- Packaging: Transfer the solid carefully to avoid dust generation. Do not fill more than 90% capacity.
- Labeling:
 - Primary Constituent: **2,3-Epoxy-3-(o-nitrophenyl)propiofenone**.[\[1\]](#)[\[2\]](#)
 - Hazard Checkboxes: Toxic, Irritant.[2]
 - Regulatory Note: Although this specific CAS is not a DEA List I chemical, it possesses a propiofenone backbone.[\[2\]](#) Ensure the label is clear to avoid confusion with controlled precursors during audits [\[2\]](#).

Scenario B: Reaction Mixtures (Liquid Waste)

- Segregation:
 - If dissolved in solvents like Ethyl Acetate, Methanol, or Acetone: Dispose in Non-Halogenated Organic Waste.[\[2\]](#)
 - If dissolved in DCM or Chloroform: Dispose in Halogenated Organic Waste.[\[2\]](#)
- Compatibility Warning: Do not mix with acidic waste streams (e.g., waste containing H_2SO_4 or HCl).[\[2\]](#) Acid will catalyze the exothermic opening of the epoxide ring, potentially causing pressure buildup in the drum.[\[2\]](#)

Scenario C: Spill Cleanup & Decontamination (Quenching)

For cleaning glassware or small benchtop spills, simple water washing is insufficient because the epoxide is lipophilic and reactive.[\[2\]](#)

Decontamination Solution Recipe:

- Active Agent: Sodium Bisulfite (NaHSO_3) or Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).[\[2\]](#)
- Concentration: 10% aqueous solution.
- Mechanism: The bisulfite/thiosulfate acts as a nucleophile, attacking the epoxide ring and opening it to form a water-soluble, less reactive adduct [\[3\]](#).

Protocol:

- PPE: Wear double nitrile gloves, safety goggles, and a lab coat.[\[2\]](#)
- Absorb: Cover liquid spills with vermiculite or spill pads.[\[2\]](#)
- Deactivate: Wipe the surface with the Decontamination Solution.[\[2\]](#) Allow 5–10 minutes of contact time.
- Final Clean: Wipe with a detergent solution, then water.[\[2\]](#)
- Disposal: Place all contaminated wipes/pads into a solid hazardous waste bag.

Regulatory & Compliance Notes

- DEA Watchlist Awareness: Propiophenone (CAS 93-55-0) is a DEA List I Chemical.[\[2\]](#) While **2,3-Epoxy-3-(o-nitrophenyl)propiophenone** is a derivative and not explicitly listed, it is structurally related to cathinone precursors.[\[2\]](#) Maintain accurate inventory logs to demonstrate legitimate research use and destruction [\[2\]](#).[\[2\]](#)
- RCRA Classification: This material is an unlisted hazardous waste.[\[2\]](#) It must be characterized by the generator (you) based on toxicity and reactivity.[\[2\]](#) It generally falls under the umbrella of "Toxic Organic Waste" for incineration profiles.[\[2\]](#)

References

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